

Biological and Research Activities

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Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

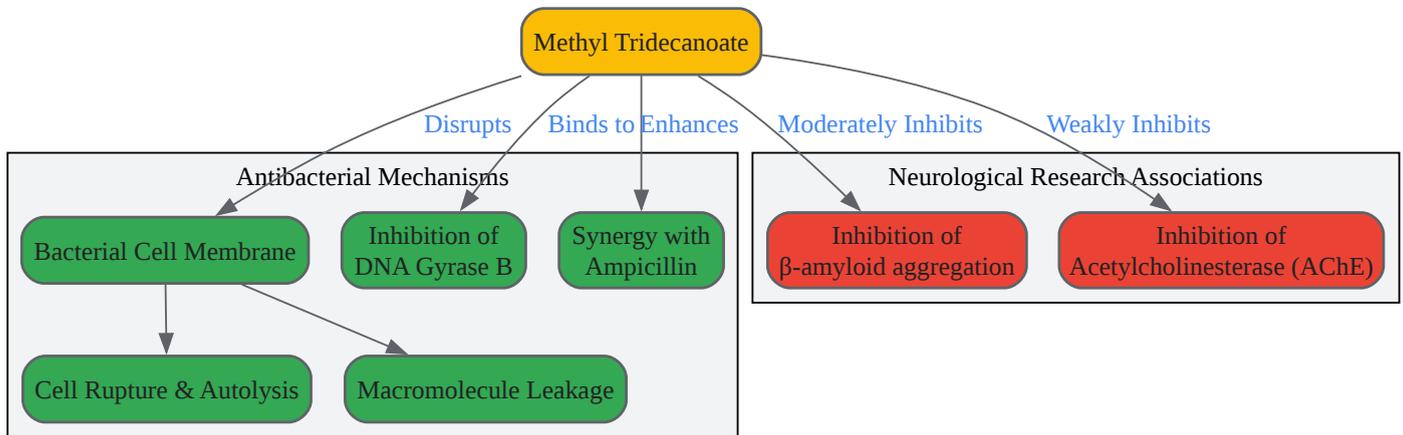
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Methyl tridecanoate has been identified and studied in various biological contexts, revealing several key activities:

- **Broad-Spectrum Antibacterial Activity:** Purified from the plant *Monochoria hastata*, **methyl tridecanoate** (referred to as TAME in the study) demonstrated effectiveness against several enteropathogenic bacteria, including *Enterococcus faecalis* and *Salmonella enterica* serovar Typhimurium [1]. Its mechanism of action involves disrupting bacterial cell membranes, leading to autolysis (cell rupture) and the leakage of intracellular macromolecules [1].
- **Enzyme Inhibition:** It moderately inhibits β -amyloid aggregation and weakly inhibits the enzyme acetylcholinesterase (AChE) [2]. These activities are relevant to research on neurodegenerative diseases.
- **Synergistic Effects:** The compound showed synergistic activity with the antibiotic ampicillin, enhancing its effect against *E. coli* [1].
- **In Silico Binding:** Molecular docking studies suggest that **methyl tridecanoate** has a strong binding affinity for the *E. coli* DNA Gyrase B protein, which may contribute to its antibacterial action by causing conformational changes in this essential bacterial enzyme [1].

The following diagram summarizes its established and potential mechanisms of action based on current research.



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Key Experimental Protocols

For researchers looking to work with **methyl tridecanoate**, here are detailed methodologies for two key applications.

Protocol 1: Microfluidic Derivatization of Free Fatty Acids to FAMES

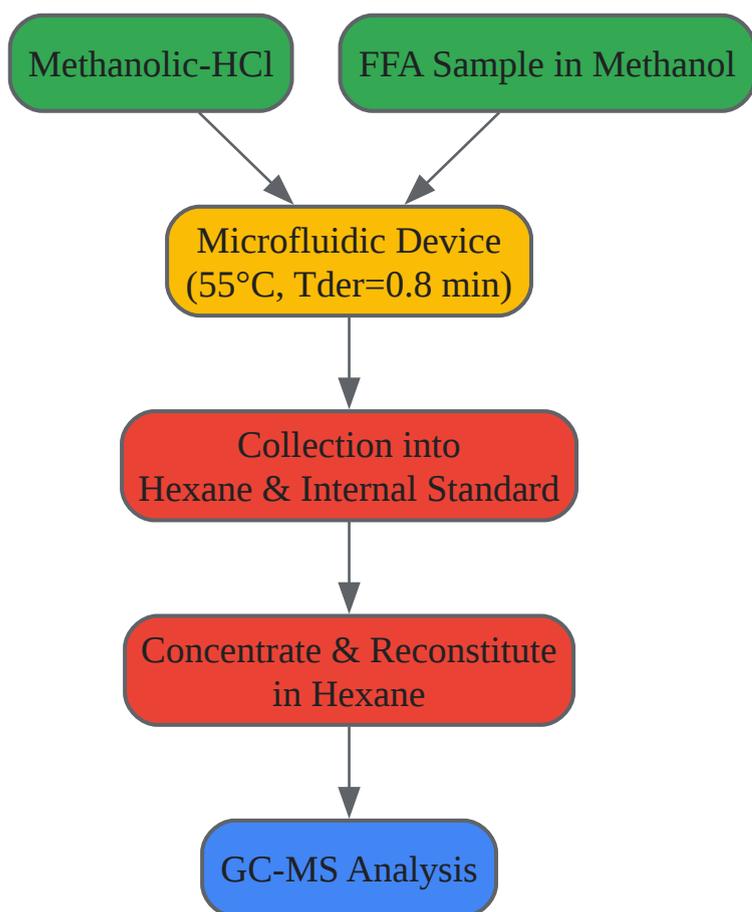
This protocol uses a microfluidic device for rapid, automated derivatization of free fatty acids (like tridecanoic acid) into their corresponding methyl esters (FAMES) for GC-MS analysis [3].

- **Key Steps:**

- **Device Fabrication:** A glass microfluidic device is fabricated with two inlet channels that intersect and form a single 29 μL reaction channel.
- **Reagent Setup:**
 - **Input 1:** Methanolic-HCl reagent.
 - **Input 2:** Free Fatty Acid (FFA) sample (e.g., 100 $\mu\text{g}/\text{mL}$ tridecanoic acid in methanol), loaded via a 7.4 μL injection loop.
- **Optimal Reaction Conditions:**

- **Temperature:** 55°C.
- **Derivatization Time (T_{der}):** 0.8 minutes.
- **Reagent Ratio (R_{der}):** 4.9 parts methanolic-HCl to 1 part FFA.
- **Product Collection:** The derivatized FAME product is collected directly into a vial containing hexane and an internal standard (e.g., methyl pentadecanoate), placed in an ice bath.
- **Sample Preparation for GC-MS:** The hexane phase is transferred, evaporated under a stream of N₂, and reconstituted in 100 µL of hexane for injection.

The workflow for this automated derivatization is outlined below.



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Protocol 2: Assessing Antibacterial Efficacy and Mechanism

This protocol details the methods used to evaluate the antibacterial activity and cell-membrane-disrupting action of **methyl tridecanoate** [1].

- **Key Steps:**

- **Purification:** The compound can be purified from a crude plant extract (e.g., *Monochoria hastata* leaf) using silica gel column chromatography with an eluent of n-hexane and ethyl acetate (2:3 v/v) with a few drops of formic acid.
- **Antibacterial Susceptibility Testing:**
 - **Methods:** Agar-well diffusion and broth microdilution.
 - **Measurements:** Determine Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).
- **Lactate Dehydrogenase (LDH) Assay:** Quantify the release of the cytoplasmic enzyme LDH from treated bacterial cells into the extracellular medium. An increase in extracellular LDH is a direct indicator of membrane damage and non-membrane integrity.
- **Scanning Electron Microscopy (SEM):** Fix treated and control bacterial cells (e.g., *E. coli*) and process them for SEM imaging to visually confirm morphological changes, cell rupture, and autolysis.

Research Applications and Significance

The diverse applications of **methyl tridecanoate** across scientific disciplines are summarized in the table below.

Field of Research	Specific Application / Role	Relevance / Significance
Antimicrobial Discovery	Model compound for studying antibacterial mechanisms of fatty acid esters [1].	Helps combat multidrug-resistant pathogens; potential for synergistic drug combinations [1].
Lipidomics & Biochemistry	Standard or substrate in enzymatic assays for lipases/esterases; study of lipid metabolic pathways [4] [5].	Aids in understanding fundamental lipid biology and enzyme function [5].
Biofuel & Industrial Chemistry	Model FAME in biodiesel research; component in organic synthesis of flavors, fragrances, and bio-based polymers [4] [5].	Contributes to the development of sustainable fuels and materials [5].
Neurochemistry	Inhibitor of β -amyloid aggregation and acetylcholinesterase (AChE) in <i>in vitro</i> assays [2].	Serves as a tool for research into Alzheimer's disease therapeutics [2].

Field of Research	Specific Application / Role	Relevance / Significance
Analytical Chemistry	Derivative for GC-MS analysis of free fatty acid composition in complex biological and environmental samples [3].	Enables high-throughput, automated sample preparation for volume-limited samples [3].

Safety and Handling Information

- **Hazard Statements:** **Methyl tridecanoate** is classified with hazard codes H318 ("Causes serious eye damage") and H413 ("May cause long lasting harmful effects to aquatic life") [2].
- **Precautionary Measures:** When handling, use personal protective equipment including **eyes shields** and **gloves** [2].
- **Storage:** It is recommended to store the compound at room temperature in a cool and dark place (below 15°C), though some suppliers recommend -20°C for long-term storage [4] [6].

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